

Solubility of 5-Chloro-2-methoxy-3-methylaniline in organic solvents

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Compound of Interest

Compound Name: 5-Chloro-2-methoxy-3-methylaniline

CAS No.: 1760-73-2

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An In-depth Technical Guide to the Solubility of **5-Chloro-2-methoxy-3-methylaniline** in Organic Solvents

Authored by: Your Senior Application Scientist

Abstract

The solubility of active pharmaceutical ingredients (APIs) and key chemical intermediates in organic solvents is a cornerstone of efficient process development, purification, and formulation in the pharmaceutical and chemical industries. This technical guide addresses the solubility of **5-Chloro-2-methoxy-3-methylaniline**, a substituted aniline of interest in synthetic chemistry. Recognizing the scarcity of publicly available quantitative solubility data for this specific compound, this document provides a comprehensive framework for its determination. We delve into the theoretical principles governing its solubility, offer qualitative predictions based on molecular structure, and present a detailed, field-proven experimental protocol for accurate quantitative measurement. This guide is designed to empower researchers, scientists, and drug development professionals with the necessary tools and understanding to independently

ascertain the solubility of **5-Chloro-2-methoxy-3-methylaniline** in a range of organic solvents, thereby facilitating its effective application in their work.

Introduction: The Critical Role of Solubility

5-Chloro-2-methoxy-3-methylaniline ($C_8H_{10}ClNO$) is a substituted aniline whose utility in organic synthesis is predicated on its physicochemical properties.^[1] Among these, solubility stands out as a critical parameter that influences reaction kinetics, the choice of purification methods such as crystallization, and the development of formulations. A thorough understanding of how this compound behaves in various organic solvents is essential for optimizing synthetic routes and ensuring the quality and purity of the final products.

While aniline and its derivatives are known to be soluble in many organic solvents, the specific solubility of a multi-substituted compound like **5-Chloro-2-methoxy-3-methylaniline** is influenced by a complex interplay of its functional groups.^{[2][3]} This guide will first explore the theoretical underpinnings of its solubility based on its molecular structure and then provide a robust experimental protocol for its quantitative determination.

Theoretical Framework for Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between solute and solvent molecules.^{[2][4]} The molecular structure of **5-Chloro-2-methoxy-3-methylaniline** provides clues to its expected solubility profile.

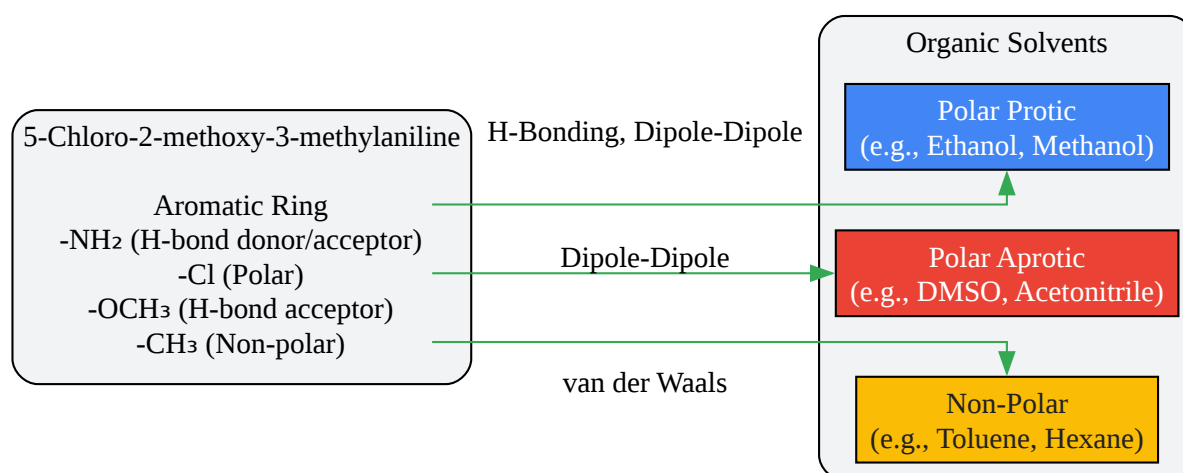
Molecular Structure and Intermolecular Forces:

5-Chloro-2-methoxy-3-methylaniline possesses several functional groups that dictate its interaction with different types of solvents:

- **Aromatic Ring:** The benzene ring is non-polar and contributes to van der Waals interactions, suggesting solubility in non-polar and aromatic solvents.
- **Amino Group (-NH₂):** The amino group is polar and can act as both a hydrogen bond donor and acceptor, promoting solubility in polar protic solvents like alcohols.^[5]

- Chloro Group (-Cl): The chloro group is electron-withdrawing and contributes to the molecule's dipole moment, enhancing interactions with polar solvents.
- Methoxy Group (-OCH₃): The methoxy group is polar and can act as a hydrogen bond acceptor.^[6]
- Methyl Group (-CH₃): The methyl group is non-polar and contributes to the overall lipophilicity of the molecule.

The combination of these groups results in a molecule with both polar and non-polar characteristics, suggesting a broad but varied solubility in organic solvents.



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Caption: Intermolecular forces influencing solubility.

Qualitative Solubility Predictions:

Based on the molecular structure, we can make the following qualitative predictions for the solubility of **5-Chloro-2-methoxy-3-methylaniline**:

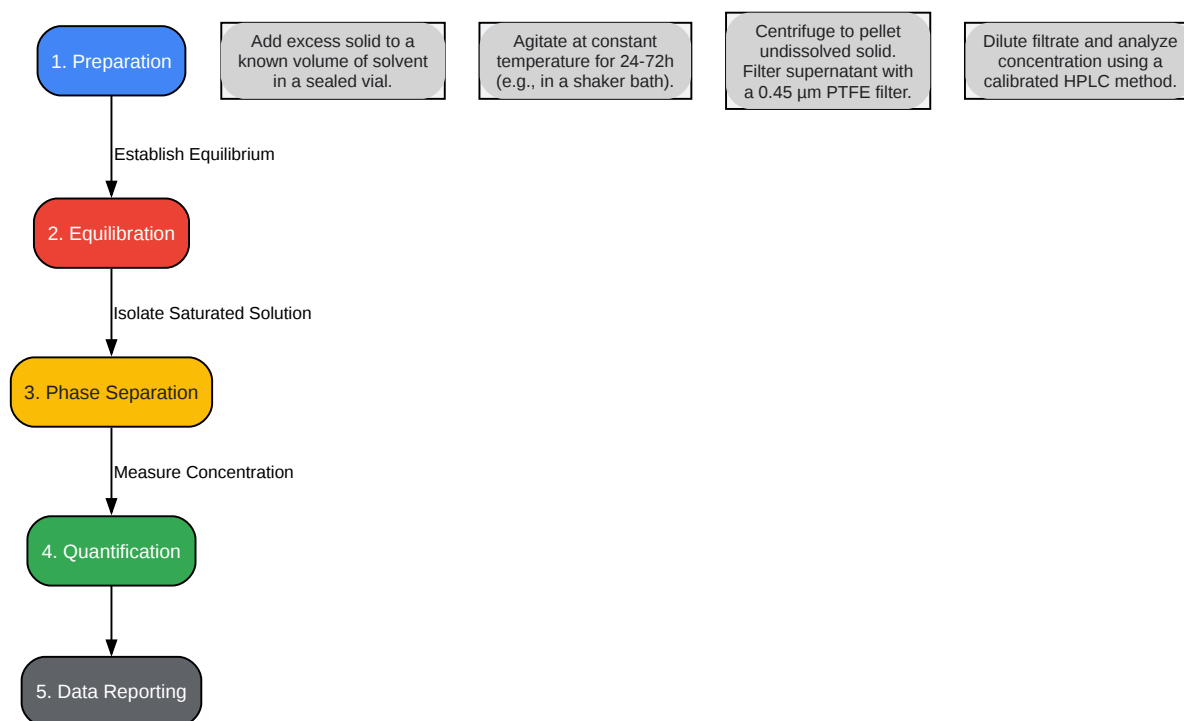
Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Methanol, Ethanol	High	The amino group can form strong hydrogen bonds with protic solvents. [5]
Polar Aprotic	DMSO, DMF, Acetonitrile	Moderate to High	The molecule's overall polarity will be well-solvated by these solvents through dipole-dipole interactions. [5]
Chlorinated	Dichloromethane (DCM)	Moderate	DCM is a versatile solvent capable of dissolving moderately polar organic compounds. [5]
Ethers	Diethyl ether, THF	Moderate	These solvents have some polarity and can accept hydrogen bonds.
Aromatic	Toluene	Moderate to Low	The aromatic ring of the solute will interact favorably with the aromatic solvent.
Non-Polar	Hexane, Heptane	Low	The polar functional groups on the molecule will limit its solubility in highly non-polar, aliphatic solvents. [5]

Experimental Determination of Solubility: The Shake-Flask Method

For precise and reliable solubility data, experimental determination is essential.^[2] The equilibrium shake-flask method is a widely accepted and robust technique for this purpose.^[4]

Principle:

An excess amount of the solid solute is agitated in a known volume of solvent at a constant temperature for a sufficient period to reach equilibrium. The resulting saturated solution is then separated from the undissolved solid, and the concentration of the solute in the clear solution is quantified.^[4]



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Caption: Workflow for the shake-flask solubility determination method.

Detailed Experimental Protocol:

Materials:

- **5-Chloro-2-methoxy-3-methylaniline** (solid)
- Selected organic solvents (analytical grade)
- Glass vials with screw caps
- Thermostatic shaker or water bath
- Centrifuge
- Syringes and chemically inert syringe filters (e.g., 0.45 μm PTFE)[4]
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **5-Chloro-2-methoxy-3-methylaniline** to a series of vials. An excess is confirmed by the presence of visible undissolved solid.
 - Pipette a known volume (e.g., 5.0 mL) of each selected organic solvent into the corresponding vials.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).

- Agitate the vials for an extended period (24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.[4]
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - To ensure complete removal of solid particles, centrifuge the vials at a moderate speed (e.g., 5000 rpm for 10 minutes).
 - Carefully draw the clear supernatant into a syringe and filter it through a 0.45 μm PTFE syringe filter into a clean vial.[4] This step is crucial to prevent undissolved microparticles from artificially inflating the measured concentration.
- Quantification:
 - Prepare a series of standard solutions of **5-Chloro-2-methoxy-3-methylaniline** of known concentrations in the solvent of interest.
 - Generate a calibration curve by analyzing these standards using a validated HPLC method.
 - Accurately dilute a known volume of the filtered saturated solution with the same solvent to bring its concentration within the range of the calibration curve.
 - Analyze the diluted sample by HPLC and determine its concentration from the calibration curve.
- Calculation and Data Reporting:
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Report the solubility in units of mass per volume (e.g., mg/mL) and molarity (mol/L) at the specified temperature.

Data Presentation and Interpretation

The experimentally determined solubility data should be recorded in a structured format to allow for easy comparison and analysis.

Table for Experimental Solubility Data:

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mol/L)
Methanol	25		
Ethanol	25		
Acetonitrile	25		
Dichloromethane	25		
Toluene	25		
Hexane	25		

Interpretation:

The quantitative data obtained should be compared with the initial qualitative predictions. Discrepancies may arise due to specific molecular interactions not accounted for in the simplified theoretical model. For instance, strong crystal lattice energy of the solid can lead to lower than expected solubility even in seemingly compatible solvents. The data will provide a reliable basis for solvent selection in synthetic and purification processes.

Conclusion

While a definitive, publicly available dataset for the solubility of **5-Chloro-2-methoxy-3-methylaniline** in organic solvents is lacking, this technical guide provides the necessary theoretical foundation and practical, step-by-step protocols for its experimental determination. By employing the widely accepted shake-flask method, researchers can generate accurate and reliable solubility data, a critical step in advancing research and development involving this compound. This approach not only solves the immediate need for data but also equips scientific professionals with a self-validating system for characterizing similar compounds in the future.

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